

Part 1: Substance Identity & Executive Summary

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Compound of Interest

Compound Name: 4,6-Dichloro-2-(methylthio)-7H-pyrrolo[2,3-D]pyrimidine
CAS No.: 90662-12-7
Cat. No.: B1581607

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Substance: Sutilains (Proteolytic enzymes derived from *Bacillus subtilis*) CAS Registry Number: 90662-12-7 Synonyms: Travase; *Bacillus subtilis* neutral proteinase; Protease, *B. subtilis*.

Executive Summary: Sutilains is a potent mixture of proteolytic enzymes (primarily serine proteases) extracted from *Bacillus subtilis*. While historically utilized in therapeutic wound debridement for its ability to hydrolyze necrotic tissue, its primary utility in modern research lies in protein hydrolysis, tissue dissociation, and peptide mapping.

Critical Safety Directive: The primary hazard of CAS 90662-12-7 is respiratory sensitization. Unlike standard chemical toxins, the risk is immunogenic. Inhalation of aerosolized enzyme dust can trigger Type I immediate hypersensitivity (IgE-mediated), leading to occupational asthma. Strict aerosol containment is non-negotiable.

Part 2: Hazard Characterization & Toxicology

The Immunogenic Hazard Mechanism

Researchers often underestimate enzymes because they are "biological." However, Sutilains acts as a high-molecular-weight antigen.

- Route of Entry: Inhalation of dust (lyophilized powder) or aerosols (mists).
- Mechanism:
 - Sensitization: Initial exposure stimulates the production of specific IgE antibodies.
 - Elicitation: Subsequent exposure triggers mast cell degranulation, releasing histamine and leukotrienes.
 - Outcome: Rhinitis, conjunctivitis, and occupational asthma.

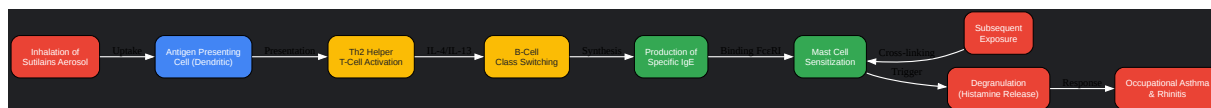
Physico-Chemical Properties & Stability

Property	Specification	Operational Implication
Physical State	Lyophilized Powder / Granules	High risk of aerosolization during weighing.
Solubility	Soluble in water/buffers	Dissolve gently; vigorous shaking creates dangerous aerosols.
Optimum pH	6.0 – 8.0	Unstable at extremes; autolysis occurs rapidly in solution.
Thermal Stability	Unstable > 50°C	Store at 2–8°C (short term) or -20°C (long term).
Incompatibility	Oxidizers, Strong Acids	Inactivated by metal chelators (EDTA) or serine protease inhibitors (PMSF).

Part 3: Visualization of Safety Mechanisms

Figure 1: Enzyme Sensitization Pathway (Type I Hypersensitivity)

This diagram illustrates why "just a little dust" is dangerous. It maps the biological cascade from inhalation to anaphylactic response.



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Caption: Mechanism of occupational asthma induction via Sutilains inhalation. Note the progression from sensitization to elicitation.

Part 4: Handling & Containment Protocols

Engineering Controls vs. PPE

Personal Protective Equipment (PPE) is the last line of defense. Engineering controls must be primary.

- Primary Barrier: Class II Biological Safety Cabinet (BSC) or a dedicated Fume Hood.
- Respiratory Protection: If engineering controls fail or during spill cleanup, use a P3/N95 respirator. Surgical masks offer zero protection against enzyme allergens.
- Skin Protection: Nitrile gloves (enzymes digest skin proteins, causing irritation/dermatitis).

Protocol: Safe Solubilization Workflow

Objective: Reconstitute lyophilized Sutilains without generating aerosols.

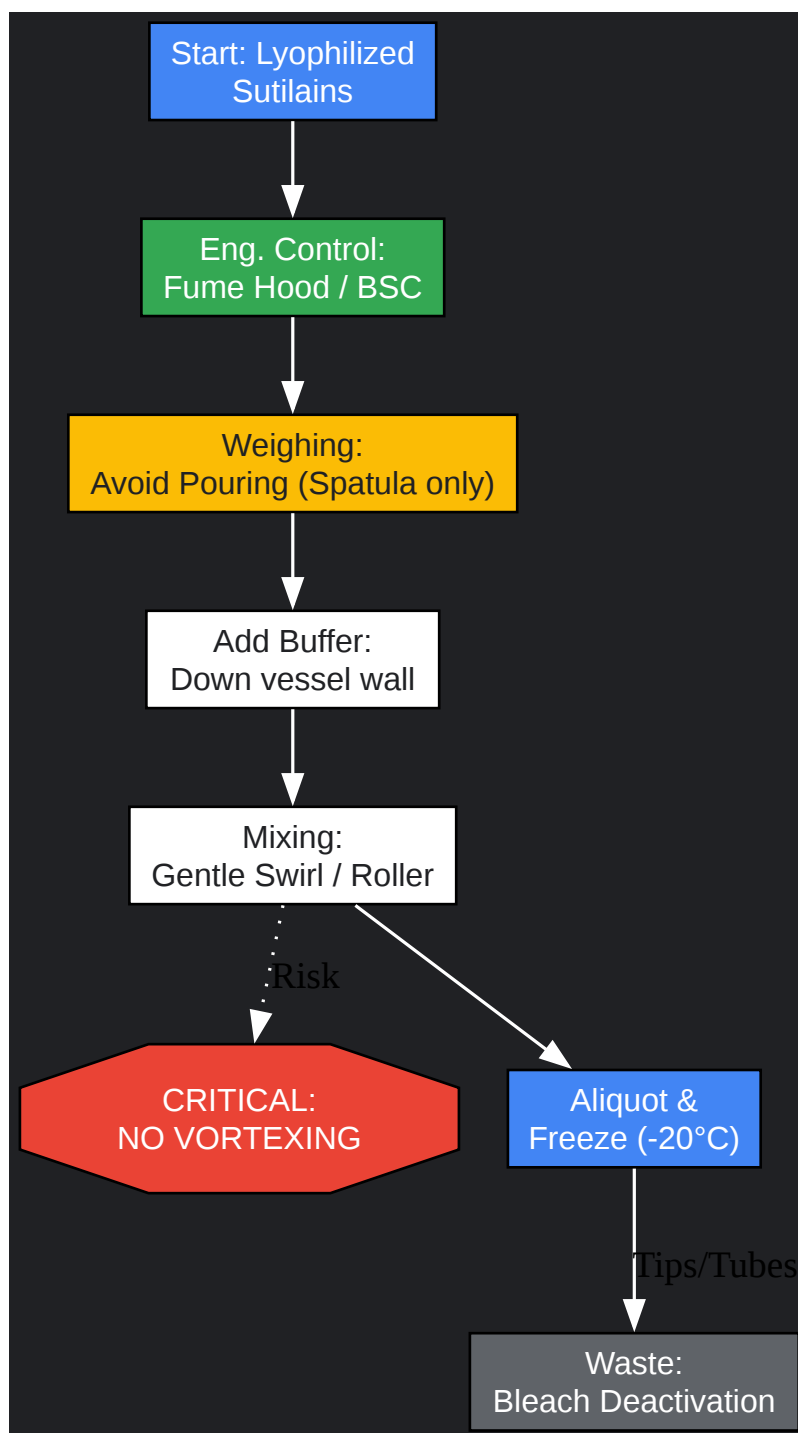
Step-by-Step Methodology:

- Preparation:
 - Equilibrate buffer to 4°C (reduces autolysis).
 - Place balance inside the hood or use a localized exhaust if weighing powder.

- Weighing (The Critical Step):
 - Do not pour powder. Use a spatula to transfer to a pre-tared tube.
 - Why? Pouring creates a dust cloud invisible to the naked eye.
- Solubilization:
 - Add buffer down the side of the vessel wall.
 - Action: Swirl gently or use a rolling mixer.
 - Prohibition: DO NOT VORTEX. Vortexing creates micro-aerosols that escape when the tube is opened.
- Deactivation of Waste:
 - Treat all tips and tubes with 10% bleach or autoclave before disposal to denature the protease.

Figure 2: Safe Handling Workflow

Logical flow to minimize exposure during experimental setup.



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Caption: Operational workflow emphasizing aerosol reduction. Vortexing is identified as a critical failure point.

Part 5: Emergency Response

- Inhalation: Remove victim to fresh air immediately.[1][2] If wheezing occurs, seek medical attention (suspect anaphylaxis).
- Skin Contact: Wash with copious water.[1][2][3][4][5] Do not scrub vigorously (mechanical abrasion + protease = deeper irritation).
- Eye Contact: Rinse for 15 minutes.[1] Proteases can damage the cornea rapidly.
- Spill Cleanup:
 - Do not sweep dry powder (creates dust).
 - Cover with damp paper towels to suppress dust.
 - Wipe up carefully.[4]
 - Clean area with 10% bleach (sodium hypochlorite) to denature residual enzyme.

Part 6: References

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